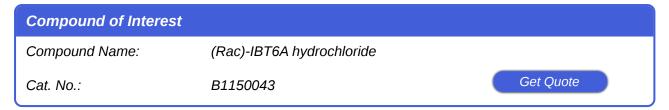


Application Notes and Protocols for (Rac)-IBT6A Hydrochloride Powder

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-IBT6A hydrochloride is the racemic form of IBT6A hydrochloride, a known impurity of the potent and irreversible Bruton's tyrosine kinase (Btk) inhibitor, Ibrutinib.[1][2][3] Given its relationship to Ibrutinib, (Rac)-IBT6A hydrochloride is a valuable research tool for studies involving Btk signaling pathways and for the development of related pharmaceutical compounds.[4][5][6] Proper storage and handling of this compound are critical to ensure its stability, integrity, and the reproducibility of experimental results. These application notes provide detailed protocols for the storage, reconstitution, and handling of (Rac)-IBT6A hydrochloride powder.

Chemical and Physical Properties

- Product Name: (Rac)-IBT6A hydrochloride
- Synonyms: Racemic IBT6A HCI
- Relationship to Active Pharmaceutical Ingredient (API): A racemate of an impurity of Ibrutinib.
 [1][4][5][6][7][8]
- Mechanism of Action (related compound Ibrutinib): Ibrutinib is a selective and irreversible inhibitor of Bruton's tyrosine kinase (Btk), with an IC50 of 0.5 nM.[4][6][7] It covalently binds



to the cysteine-481 residue in the active site of Btk, thereby blocking its kinase activity.[9][10] This inhibition disrupts the B-cell receptor (BCR) signaling pathway, which is crucial for B-cell proliferation and survival.[9]

Data Presentation: Storage and Stability

Proper storage is essential to maintain the quality and shelf-life of **(Rac)-IBT6A hydrochloride**. Below are the recommended storage conditions for both the powder form and solutions.

Table 1: Recommended Storage Conditions for (Rac)-IBT6A Hydrochloride Powder

Storage Temperature	Shelf Life	Notes
-20°C	3 years	Recommended for long-term storage.[4][7]
4°C	2 years	Suitable for shorter-term storage.[4][7]

Table 2: Recommended Storage Conditions for (Rac)-IBT6A Hydrochloride in Solvent

Storage Temperature	Shelf Life	Notes
-80°C	2 years	For long-term storage of stock solutions.[4][7][8]
-20°C	1 year	For intermediate-term storage of stock solutions.[4][7][8]

Note: It is crucial to aliquot stock solutions into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[4][5][8]

Experimental Protocols Reconstitution of (Rac)-IBT6A Hydrochloride Powder

This protocol details the preparation of a stock solution. The primary recommended solvent is dimethyl sulfoxide (DMSO).



Materials:

- (Rac)-IBT6A hydrochloride powder
- Anhydrous/low-moisture DMSO (newly opened bottle recommended as DMSO is hygroscopic)[4][7]
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Ultrasonic bath

Protocol:

- Equilibration: Allow the vial of **(Rac)-IBT6A hydrochloride** powder to equilibrate to room temperature for 15-20 minutes before opening to minimize moisture condensation.
- Solvent Addition: Add the desired volume of high-purity DMSO to the vial to achieve the target concentration. A common stock concentration is 10 mM. For higher concentrations (e.g., up to 50 mg/mL), sonication and gentle warming (up to 60°C) may be necessary to achieve full dissolution.[4][7]
- Dissolution: Securely cap the vial and vortex thoroughly for 1-2 minutes.
- Sonication (if required): If the compound does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minute intervals until the solution is clear.[7]
- Aliquotting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes.
- Storage: Store the aliquots at -20°C or -80°C as specified in Table 2.[4][7][8]

Table 3: Solubility of (Rac)-IBT6A in DMSO

Concentration	Molarity (approx.)	Method
50 mg/mL	129.38 mM	Requires sonication.[7]



Preparation of Working Solutions

Working solutions for cell-based assays are typically prepared by diluting the DMSO stock solution in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

- The final concentration of DMSO in the assay should be kept low (typically ≤0.1%) to avoid solvent-induced cellular toxicity.
- Prepare working solutions fresh for each experiment and do not store them for extended periods.

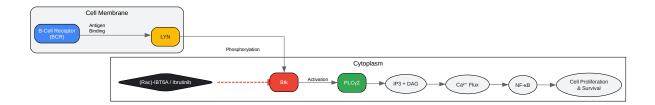
Protocol:

- Thaw Stock Solution: Retrieve a single-use aliquot of the (Rac)-IBT6A hydrochloride stock solution from the freezer and thaw it at room temperature.
- Serial Dilution (if necessary): Perform an intermediate dilution of the stock solution in DMSO
 if a very low final concentration is required.
- Final Dilution: Add the required volume of the stock or intermediate dilution solution to the final volume of the aqueous buffer or cell culture medium. Mix immediately and thoroughly by gentle inversion or pipetting.
- Use Promptly: Use the freshly prepared working solution in your experiment without delay.

Mandatory Visualizations Btk Signaling Pathway

The following diagram illustrates the central role of Bruton's tyrosine kinase (Btk) in the B-cell receptor (BCR) signaling pathway, which is inhibited by compounds like Ibrutinib and its analogues.





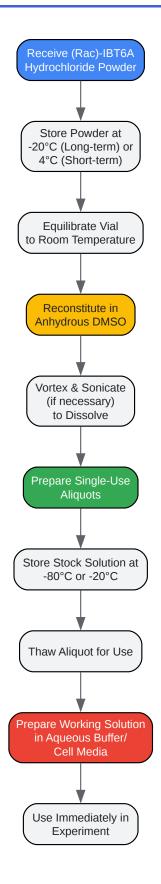
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Caption: Btk signaling pathway in B-cells.

Experimental Workflow for Handling (Rac)-IBT6A Hydrochloride

This diagram outlines the standard workflow from receiving the compound to its use in experiments.





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Caption: Workflow for (Rac)-IBT6A hydrochloride handling.



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